

# "compatibility of dipotassium silicate with other fertilizers and pesticides"

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## Compound of Interest

Compound Name: *Dipotassium silicate*

Cat. No.: *B155586*

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## Technical Support Center: Dipotassium Silicate Compatibility

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the compatibility of **dipotassium silicate** with other fertilizers and pesticides. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental applications.

### Frequently Asked Questions (FAQs)

Q1: What is **dipotassium silicate** and why is its compatibility a concern?

**Dipotassium silicate** ( $K_2SiO_3$ ) is a soluble source of potassium and silicon used in agriculture to enhance plant strength and disease resistance.<sup>[1]</sup> Its high alkalinity (typically with a pH around 11.3) is a primary factor influencing its compatibility with other agrochemicals.<sup>[1]</sup> Mixing it with acidic or incompatible substances can lead to chemical reactions, reducing the efficacy of the products and potentially causing application equipment to clog.

Q2: Which fertilizers are generally incompatible with **dipotassium silicate**?

Mixing **dipotassium silicate** with most inorganic fertilizers, especially those containing divalent cations, can result in the formation of insoluble metal silicates. This leads to precipitation and reduces the availability of both silicon and the other nutrients.

## Incompatible Fertilizers:[1]

- Zinc Sulfate
- Manganese Sulfate
- Zinc Nitrate
- Zinc Chloride
- Calcium Acetate
- Calcium Nitrate

Q3: Are there any fertilizers that are generally compatible with **dipotassium silicate**?

While caution is always advised, some fertilizers have been found to be compatible under specific conditions. It is crucial to perform a jar test before tank mixing.

## Potentially Compatible Fertilizers:[1]

- Boron
- 10-34-0 liquid fertilizer
- Chelated and complexed minerals

Q4: What types of pesticides are compatible with **dipotassium silicate**?

Compatibility with pesticides varies. Some fungicides have been shown to be compatible. However, the high pH of **dipotassium silicate** can affect the stability of pH-sensitive pesticides.

## Compatible Fungicides:[1]

- Carb-O-Nator
- Double Nickel

- Neemix
- Liquid sulfur products
- DMI (DeMethylation Inhibitor) fungicides
- Strobilurin fungicides

Information on the compatibility of **dipotassium silicate** with a wide range of herbicides and insecticides is limited. Therefore, a jar test is always recommended.

Q5: Can I mix **dipotassium silicate** with glyphosate?

The compatibility of **dipotassium silicate** and glyphosate in a tank mix is not well-documented in publicly available literature. Due to the potential for the high pH of the silicate solution to affect the stability and efficacy of glyphosate, a jar test is essential before any application.

Q6: What happens if I mix **dipotassium silicate** with an incompatible substance?

Mixing **dipotassium silicate** with incompatible products can lead to several issues:

- Precipitation: Formation of solid particles that can clog spray nozzles and filters.
- Gel formation: The solution may thicken into a gel-like substance.
- Reduced Efficacy: The chemical reactions can deactivate the active ingredients of both the **dipotassium silicate** and the mixed fertilizer or pesticide.
- Gas Formation: A critical safety concern is the reaction of **dipotassium silicate** with ammonium salts, which can produce flammable hydrogen gas, especially in enclosed storage.<sup>[2]</sup>

## Troubleshooting Guides

### Issue 1: Precipitate Forms in the Tank Mix

Cause: This is the most common sign of incompatibility, often occurring when **dipotassium silicate** is mixed with fertilizers containing divalent cations like calcium, magnesium, zinc, or

manganese, or with hard water. The high pH of the silicate solution causes these minerals to precipitate out as insoluble silicates.

Solution Workflow:

Caption: Troubleshooting precipitate formation.

## Issue 2: The Spray Solution Gels or Thickens

Cause: Gel formation can occur when **dipotassium silicate** is mixed with acidic products without proper pH adjustment, or when mixed in high concentrations. A pH around 6 should be avoided as it can promote gelation.<sup>[1]</sup>

Solution Workflow:

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## References

- 1. earthwiseagriculture.net [earthwiseagriculture.net]
- 2. ams.usda.gov [ams.usda.gov]
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